

A Comparative Guide to Mancozeb Alternatives for Potato Late Blight Control

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	MANCOZEB	
Cat. No.:	B8798085	Get Quote

Introduction: For decades, the multi-site fungicide **mancozeb** has been a cornerstone of potato late blight (Phytophthora infestans) management programs. Its broad-spectrum activity and low risk of resistance development have made it invaluable.[1] However, due to regulatory actions, such as its ban for agricultural use in the European Union as of January 2022, and growing environmental and health concerns, the need for effective alternatives is critical.[1][2][3][4] This guide provides a comparative evaluation of chemical and biological alternatives to **mancozeb**, supported by experimental data to inform researchers, scientists, and crop protection professionals.

Section 1: Synthetic Fungicide Alternatives

Several single-site and combination fungicides have demonstrated high efficacy against P. infestans, often exceeding that of **mancozeb** under experimental conditions. Key alternatives include products based on cyazofamid, mandipropamid, and oxathiapiprolin. Phosphite-based fungicides also represent a distinct class of compounds that offer both direct pathogen inhibition and induction of host defense mechanisms.[5][6][7]

Data Presentation: Efficacy of Synthetic Fungicides

The following table summarizes the performance of leading synthetic alternatives compared to **mancozeb** from a key tunnel experiment. Efficacy was evaluated based on the Area Under the Disease Progress Curve (AUDPC), a standard measure of disease development over time, and final tuber yield.



Active Ingredient(s)	Example Product	Mode of Action (FRAC Group)	Application Schedule	Relative Efficacy vs. Mancozeb	Source
Mancozeb	-	M3: Multi-site contact activity	6 sprays @ 7-day intervals	Baseline	[1][2]
Oxathiapiproli n + Benthiavalica rb	Zorvec Endavia	49 (OSBP inhibitor) + 40 (CAA)	2 sprays @ 21-day intervals	Significantly higher efficacy	[1][2][3][4]
Cyazofamid	Ranman	21 (Qil inhibitor)	6 sprays @ 7-day intervals	Higher efficacy	[1][2][3][4]
Mandipropam id	Revus	40 (CAA inhibitor)	4 sprays @ 9-day intervals	Higher efficacy	[1][2][3][4]
Potassium Phosphite	Phostrol, Fosphite	P07: Host plant defense induction	3 sprays @ 14-day intervals	Effective tuber protection; weak foliar protection	[5][6][8]
Dimethomorp h	Acrobat	40 (CAA inhibitor)	6 sprays @ 8-day intervals	Significant reduction in disease severity	[9][10]
Copper Hydroxide / Oxychloride	Kocide, C-O- C-S	M1: Multi-site contact activity	-	Effective, but can be less so than other options	[11][12]

Key Findings:



- Zorvec Endavia (Oxathiapiprolin + Benthiavalicarb) provided the most effective control, significantly outperforming **mancozeb** even with one-third of the applications.[1][2][3]
- Ranman (Cyazofamid) and Revus (Mandipropamid) also demonstrated superior control to mancozeb.[1][2]
- The high efficacy of these single-site fungicides underscores the importance of rotation and mixing partners to manage the risk of fungicide resistance, a role previously filled by the multi-site activity of **mancozeb**.[1][2][13]
- Phosphite-based fungicides are particularly noted for protecting tubers from blight and pink
 rot, though they are less effective at protecting foliage.[5][8] They can be integrated into
 programs, sometimes allowing for reduced doses of conventional fungicides.[6]

Section 2: Biological Control Agents (BCAs) & Novel Alternatives

Biological control agents, including bacteria, fungi, and other microorganisms, offer an alternative approach by competing with or antagonizing the pathogen, or by inducing systemic resistance in the host plant.[14][15] While often not as potent as leading synthetic fungicides when used alone, they are valuable components of Integrated Pest Management (IPM) programs.

Data Presentation: Efficacy of Biological Alternatives



Biocontrol Agent / Product	Organism	Proposed Mechanism of Action	Observed Efficacy	Source
Isolate RS65	Bacillus velezensis	Antagonism (inhibition of mycelial growth)	Reduced disease severity from 31.26% (control) to 16.54% in vivo.[2]	[2]
Trichoderma + Bacillus	Trichoderma spp. + Bacillus spp.	Antagonism, competition, induction of systemic resistance.	Among the most effective biocontrol options in a field study.[16]	[15][16]
Amoeba Lysate	Willaertia magna C2c Maky	Elicitation of plant defenses, anti-germinative properties.	Up to 77% disease protection in low-pressure field trials; increased yield up to 30%.	[17]

Key Findings:

- Specific bacterial isolates, such as Bacillus velezensis RS65, can significantly inhibit the growth of P. infestans and reduce disease severity in plants.[2]
- Combinations of BCAs, like Trichoderma and Bacillus, are recommended as promising alternatives for managing blight diseases.[16]
- Novel products, such as the lysate of the amoeba Willaertia magna, show a dual mode of action by directly inhibiting the pathogen and stimulating the plant's own defenses.[17]

Section 3: Experimental Methodologies & Workflows



To ensure the robust evaluation of fungicide efficacy, standardized experimental protocols are essential. The data cited in this guide are derived from studies employing rigorous scientific methods.

Experimental Protocol: Standard Fungicide Field Efficacy Trial

A typical experimental setup for evaluating alternatives to **mancozeb** involves a Randomized Complete Block Design (RCBD) to minimize the effects of field variability.[2][18]

- Site Preparation & Planting: A susceptible potato cultivar (e.g., 'Russet Burbank', 'Agria') is planted in plots, typically consisting of 4 rows of 10-15 meters in length.[18][19] Plots are separated by untreated buffer rows to minimize spray drift.[20]
- Treatment Groups: The experiment includes an untreated control, a mancozeb standard treatment, and various alternative fungicide treatments. Each treatment is replicated 3-4 times.[18][19][20]
- Fungicide Application: Treatments are applied according to predefined schedules (e.g., 7, 9, or 21-day intervals) using a calibrated sprayer to ensure thorough coverage.[1][20]
 Applications typically begin when plants are approximately 15 cm high or before the onset of disease symptoms.[21]
- Inoculation: In many trials, plots are artificially inoculated with a sporangial suspension of a known P. infestans isolate to ensure uniform disease pressure. In other cases, trials rely on natural infection from spreader rows or ambient inoculum.[19]
- Disease Assessment: Disease severity is visually assessed at regular intervals (e.g., weekly)
 by estimating the percentage of foliage destroyed by late blight on a 0-100% scale.[18]
- Data Analysis: The Area Under the Disease Progress Curve (AUDPC) is calculated from the sequential disease severity ratings. AUDPC values and final tuber yields are subjected to Analysis of Variance (ANOVA), and treatment means are compared using a post-hoc test (e.g., Tukey's HSD) to determine statistical significance.[1]

Visualization: Experimental Workflow



Caption: Workflow for a typical potato blight fungicide efficacy trial.

Section 4: Resistance Management & Integrated Strategies

A critical drawback of moving from a multi-site fungicide like **mancozeb** to single-site alternatives is the increased risk of selecting for resistant strains of P. infestans.[13] Therefore, a successful long-term strategy cannot rely on a single alternative.

An effective IPM strategy should involve:

- Alternation of Fungicides: Rotating fungicides with different FRAC group codes is essential.
 [1][2] For example, a program could alternate between a CAA inhibitor (Revus), a Qil inhibitor (Ranman), and an OSBP inhibitor (Zorvec).[1][2]
- Use of Tank Mixes: Where appropriate, tank-mixing a single-site fungicide with a multi-site protectant (like copper) can help mitigate resistance development.
- Integration of BCAs and Phosphites: Incorporating biologicals and phosphites can reduce the overall reliance on conventional fungicides and introduce different modes of action, further diversifying the control strategy.[6][16]

Visualization: Fungicide Mode of Action & Resistance Strategy

Caption: Alternating single-site fungicides to manage resistance.

Conclusion

While the withdrawal of **mancozeb** presents a significant challenge, robust and effective alternatives are available. High-efficacy synthetic fungicides like Zorvec Endavia, Ranman, and Revus can provide superior disease control.[1][2][3] However, their single-site mode of action necessitates the adoption of stringent resistance management strategies. The integration of phosphites and a growing arsenal of biological control agents will be crucial for developing sustainable, long-term IPM programs that effectively manage potato late blight in a post-



mancozeb era. Future research should continue to focus on optimizing these integrated strategies and discovering novel modes of action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Replacing Mancozeb with Alternative Fungicides for the Control of Late Blight in Potato -PMC [pmc.ncbi.nlm.nih.gov]
- 2. Replacing Mancozeb with Alternative Fungicides for the Control of Late Blight in Potato [ouci.dntb.gov.ua]
- 3. Replacing Mancozeb with Alternative Fungicides for the Control of Late Blight in Potato
 (2023) | Yariv Ben Naim | 4 Citations [scispace.com]
- 4. researchgate.net [researchgate.net]
- 5. jhbiotech.com [jhbiotech.com]
- 6. Combination of Potassium Phosphite and Reduced Doses of Fungicides Encourages Protection against Phytophthora infestans in Potatoes [mdpi.com]
- 7. spudman.com [spudman.com]
- 8. millerresearch.com [millerresearch.com]
- 9. journals.usamvcluj.ro [journals.usamvcluj.ro]
- 10. Field Evaluation of Few Novel Fungicides against Potato Late Blight Disease [arccjournals.com]
- 11. researchgate.net [researchgate.net]
- 12. Copper-based Bactericides and Fungicides | Pacific Northwest Pest Management Handbooks [pnwhandbooks.org]
- 13. Controlling blight without mancozeb: 6 potential solutions Farmers Weekly [fwi.co.uk]
- 14. A review of biocontrol agents in controlling late blight of potatoes and tomatoes caused by Phytophthora infestans and the underlying mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]



- 15. researchgate.net [researchgate.net]
- 16. Efficacy of Biocontrol Agents as Potential Control Alternatives in Managing Blight Diseases of Potato (Solanum tuberosum L.) | Sciety Labs (Experimental) [sciety-labs.elifesciences.org]
- 17. A New Biocontrol Tool to Fight Potato Late Blight Based on Willaertia magna C2c Maky Lysate - PMC [pmc.ncbi.nlm.nih.gov]
- 18. agsci.oregonstate.edu [agsci.oregonstate.edu]
- 19. edepot.wur.nl [edepot.wur.nl]
- 20. openprairie.sdstate.edu [openprairie.sdstate.edu]
- 21. Department Websites Have Changed Government of Newfoundland and Labrador [gov.nl.ca]
- To cite this document: BenchChem. [A Comparative Guide to Mancozeb Alternatives for Potato Late Blight Control]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8798085#evaluating-alternatives-to-mancozeb-for-potato-blight-control]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com